

# Physical properties of 3-Bromoisoazole-5-carboxylic acid (melting point, solubility)

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## Compound of Interest

Compound Name: 3-Bromoisoazole-5-carboxylic acid

Cat. No.: B046756

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## A Technical Guide to the Physical Properties of 3-Bromoisoazole-5-carboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the known physical properties of **3-Bromoisoazole-5-carboxylic acid**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document outlines its melting point and solubility characteristics, supported by detailed experimental protocols for their determination.

## Core Physical Properties

Quantitative data for the physical properties of **3-Bromoisoazole-5-carboxylic acid** are summarized in the table below.

Property	Value	Source
Melting Point	170-175 °C	[1]
Molecular Weight	191.97 g/mol	[2]
Molecular Formula	C4H2BrNO3	[2]

Solubility data for **3-Bromoisoxazole-5-carboxylic acid** is not readily available in the searched literature. A general experimental protocol to determine solubility is provided in the following section.

## Experimental Protocols

The following sections detail standardized methodologies for determining the melting point and solubility of **3-Bromoisoxazole-5-carboxylic acid**.

### Melting Point Determination

The melting point of **3-Bromoisoxazole-5-carboxylic acid** can be determined using the capillary method.

Apparatus:

- Melting point apparatus (e.g., Thiele tube or digital melting point device)
- Capillary tubes (sealed at one end)
- Thermometer
- Heating bath (e.g., silicone oil)
- Mortar and pestle

Procedure:

- Sample Preparation: A small amount of **3-Bromoisoxazole-5-carboxylic acid** is finely ground using a mortar and pestle.
- Capillary Tube Packing: The open end of a capillary tube is pressed into the powdered sample. The tube is then inverted and tapped gently to pack the solid at the sealed end. A sample height of 2-3 mm is typically sufficient.
- Apparatus Setup: The packed capillary tube is attached to a thermometer, ensuring the sample is level with the thermometer bulb. This assembly is then placed in the heating bath of the melting point apparatus.

- Heating: The heating bath is heated at a steady rate.
- Observation: The temperature at which the solid first begins to melt (the onset of liquid formation) and the temperature at which the entire solid has turned into a clear liquid are recorded. The melting point is reported as this range.

## Solubility Determination

A general qualitative and semi-quantitative method for determining the solubility of a carboxylic acid in various solvents is described below.

Materials:

- **3-Bromoisoazole-5-carboxylic acid**
- A selection of solvents (e.g., water, ethanol, methanol, acetone, ethyl acetate, dichloromethane, toluene, hexane)
- Test tubes
- Vortex mixer
- Analytical balance

Procedure:

- Qualitative Assessment:
  - To a series of labeled test tubes, add approximately 1-2 mg of **3-Bromoisoazole-5-carboxylic acid**.
  - Add 1 mL of a specific solvent to each corresponding test tube.
  - Agitate the mixture vigorously using a vortex mixer for 30-60 seconds.
  - Visually inspect the solution for the presence of undissolved solid. Classify as "soluble," "partially soluble," or "insoluble."
- Semi-Quantitative Assessment (for soluble or partially soluble cases):

- Weigh a precise amount of **3-Bromoisoazole-5-carboxylic acid** (e.g., 10 mg) and place it in a test tube.
- Add the solvent in small, measured increments (e.g., 0.1 mL) with vigorous mixing after each addition.
- Continue adding the solvent until the solid is completely dissolved.
- The solubility can then be estimated in terms of mg/mL.

## Synthesis Workflow Visualization

While the primary focus of this guide is on physical properties, understanding the synthetic origin of a compound is crucial for researchers. The following diagram illustrates a plausible synthetic pathway for **3-Bromoisoazole-5-carboxylic acid**, based on common isoxazole synthesis methodologies.



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Caption: A representative synthetic workflow for **3-Bromoisoazole-5-carboxylic acid**.

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## References

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- 2. scribd.com [scribd.com]
- To cite this document: BenchChem. [Physical properties of 3-Bromoisoazole-5-carboxylic acid (melting point, solubility)]. BenchChem, [2025]. [Online PDF]. Available at:

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